

Impact of humidity on the handling and performance of Aerosil R 805

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aerosil R 805

Cat. No.: B1168409

[Get Quote](#)

Technical Support Center: Aerosil® R 805

This technical support center provides troubleshooting guidance and frequently asked questions regarding the impact of humidity on the handling and performance of Aerosil® R 805. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: How does the hydrophobic nature of Aerosil® R 805 influence its behavior in humid environments?

A1: Aerosil® R 805 is a fumed silica that has been surface-treated with octylsilane, rendering it hydrophobic (water-repellent).^{[1][2][3][4][5]} This characteristic is advantageous in humid conditions as it minimizes moisture adsorption from the surrounding atmosphere.^[6] Unlike hydrophilic silicas which readily adsorb water and can lead to significant changes in powder flow and dispersion, Aerosil® R 805 maintains its properties more effectively in the presence of moisture. However, prolonged exposure to very high humidity can still have an impact on its performance.

Q2: What are the primary handling issues that can arise when working with Aerosil® R 805 in high-humidity conditions?

A2: Even with its hydrophobic nature, high humidity can lead to some handling challenges with Aerosil® R 805. The primary issue is potential powder agglomeration or "clumping." While it

repels liquid water, water vapor can still adsorb onto the surface of the silica particles. This can lead to the formation of weak inter-particle bonds, reducing the powder's flowability. In environments with fluctuating humidity, this can result in inconsistent dosing and handling.

Q3: How does humidity affect the performance of Aerosil® R 805 as a rheology modifier?

A3: The rheological performance of Aerosil® R 805 is linked to its ability to form a three-dimensional network within a liquid system.^{[2][6]} Excessive moisture can interfere with this network formation. While its hydrophobic surface mitigates this, high humidity can still lead to a slight reduction in viscosity and thixotropic behavior in sensitive formulations. This is because adsorbed moisture can interact with the particle surfaces, hindering optimal particle-particle interactions.

Q4: What is the recommended storage procedure for Aerosil® R 805 to minimize humidity-related issues?

A4: To maintain the optimal performance of Aerosil® R 805, it is crucial to store it in its original, unopened packaging in a dry place, protected from volatile substances.^{[4][5]} Once opened, the container should be tightly resealed to minimize exposure to ambient humidity. It is recommended to use the product within two years of its production date.^{[3][5]}

Troubleshooting Guides

Issue 1: Poor Powder Flowability and Clumping

Symptoms:

- Aerosil® R 805 powder is not flowing freely from the container.
- Visible clumps or agglomerates are present in the powder.
- Inconsistent results in automated or manual dispensing.

Possible Cause:

- Prolonged exposure of the powder to a high-humidity environment. Adsorbed moisture is increasing inter-particle cohesion.^[7]

Solutions:

- **Pre-Drying:** If clumping is observed, the powder can be dried in an oven at 105-110°C for 1-2 hours to remove adsorbed moisture.
- **Improved Storage:** After opening, store Aerosil® R 805 in a desiccator or a controlled low-humidity environment.
- **Sieving:** Gently pass the powder through a sieve to break up any soft agglomerates before use.

Issue 2: Inconsistent Viscosity in Liquid Formulations

Symptoms:

- Batch-to-batch variation in the viscosity of the final product.
- Lower than expected thickening effect from Aerosil® R 805.
- Changes in viscosity of the formulation over time when stored in a humid environment.

Possible Cause:

- Introduction of moisture into the formulation, either from the Aerosil® R 805 or other components, is disrupting the rheological network.

Solutions:

- **Moisture Control of All Components:** Ensure all components of the formulation, including solvents and other excipients, have low water content.
- **In-Process Humidity Control:** If possible, conduct mixing and dispersion steps in a controlled-humidity environment.
- **Optimize Dispersion:** High-shear mixing is crucial for effectively dispersing Aerosil® R 805 and breaking down any moisture-induced agglomerates.^{[8][9]} Inadequate dispersion can exacerbate the effects of humidity.

Data Presentation

The following table summarizes the expected impact of relative humidity on the handling and performance properties of Aerosil® R 805. Please note that this data is illustrative and based on general principles of powder behavior. Actual results may vary depending on the specific experimental conditions and formulation.

Relative Humidity (%)	Angle of Repose (°)	Powder Flowability	Dispersion in Non-Polar Solvents	Rheological Performance (Viscosity)
< 30%	30-35	Excellent	Easy	Optimal
30-50%	35-40	Good	Generally Easy	Minor to No Impact
50-70%	40-45	Fair to Poor	May require longer dispersion time	Potential for slight decrease
> 70%	> 45	Poor (Clumping likely)	Difficult, agglomerates may persist	Noticeable decrease

Experimental Protocols

Protocol 1: Determination of the Angle of Repose

Objective: To quantify the effect of humidity on the flowability of Aerosil® R 805 powder.

Methodology:

- Conditioning: Place a sample of Aerosil® R 805 in a controlled humidity chamber set to the desired relative humidity for 24 hours to allow for equilibration.
- Apparatus Setup: Use a fixed funnel method apparatus. The funnel should have a specified orifice diameter and be positioned at a fixed height above a flat, horizontal surface.[\[10\]](#)[\[11\]](#)
- Measurement:

- Pour the conditioned Aerosil® R 805 powder through the funnel, allowing it to form a conical pile on the surface below.
- Continue pouring until the apex of the cone reaches the funnel tip.
- Measure the height (h) and the radius (r) of the base of the powder cone.
- Calculation: The angle of repose (θ) is calculated using the formula: $\theta = \tan^{-1}(h/r)$.[\[12\]](#)
- Replication: Repeat the measurement at least three times for each humidity level and calculate the average.

Protocol 2: Assessment of Dispersibility and Rheological Performance

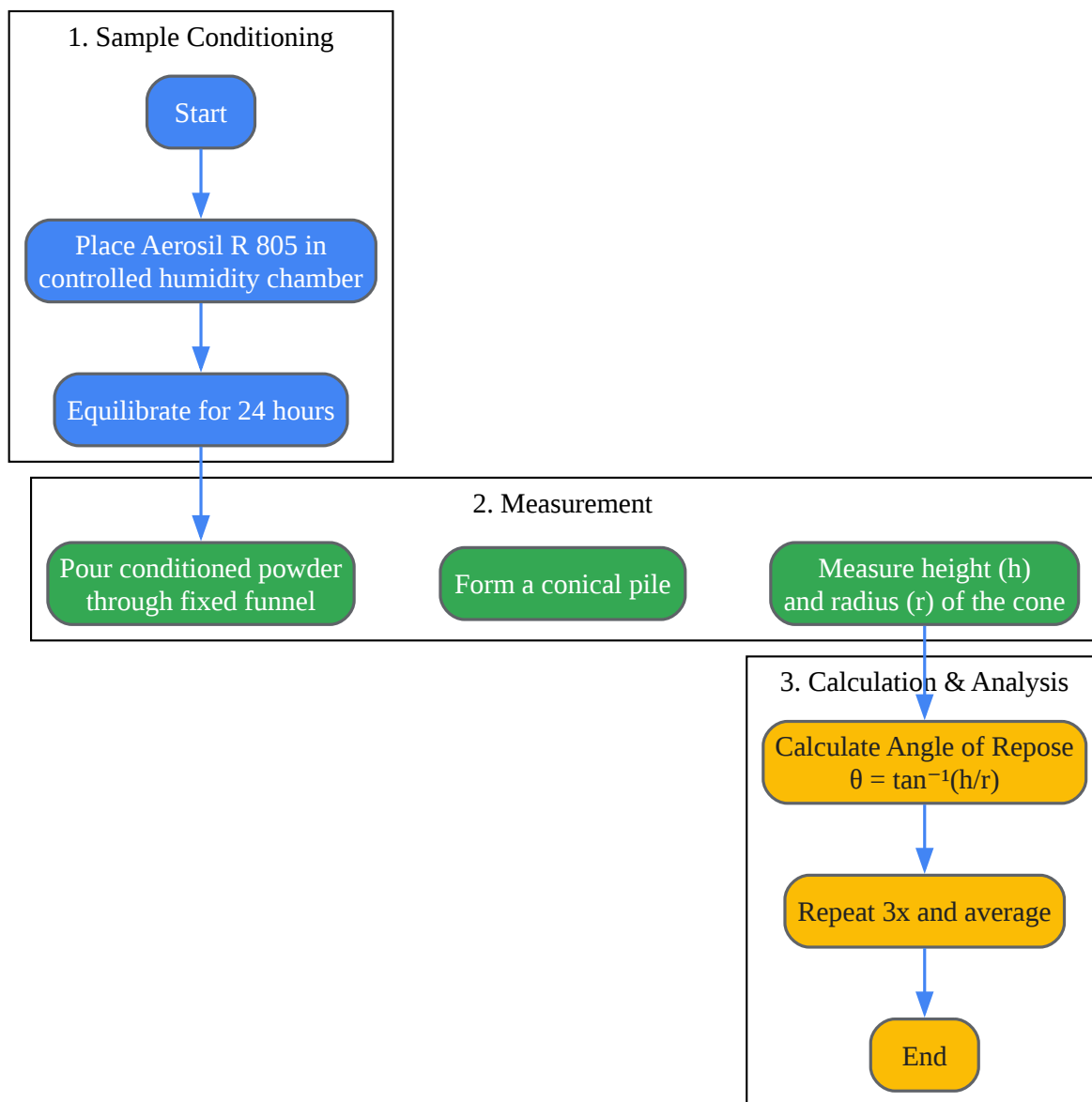
Objective: To evaluate the impact of humidity on the dispersion and thickening efficiency of Aerosil® R 805 in a liquid system.

Methodology:

- Sample Conditioning: Condition a sample of Aerosil® R 805 at a specific relative humidity as described in Protocol 1.
- Formulation Preparation:
 - In a controlled environment, add a precise amount of the conditioned Aerosil® R 805 to a pre-weighed volume of a non-polar solvent (e.g., mineral oil) in a beaker.
 - Disperse the powder using a high-shear mixer at a specified speed for a set duration.
- Dispersion Analysis (Visual):
 - Visually inspect the dispersion for any signs of undispersed particles or agglomerates.
 - Record the time taken to achieve a visually homogeneous dispersion.
- Rheological Measurement:

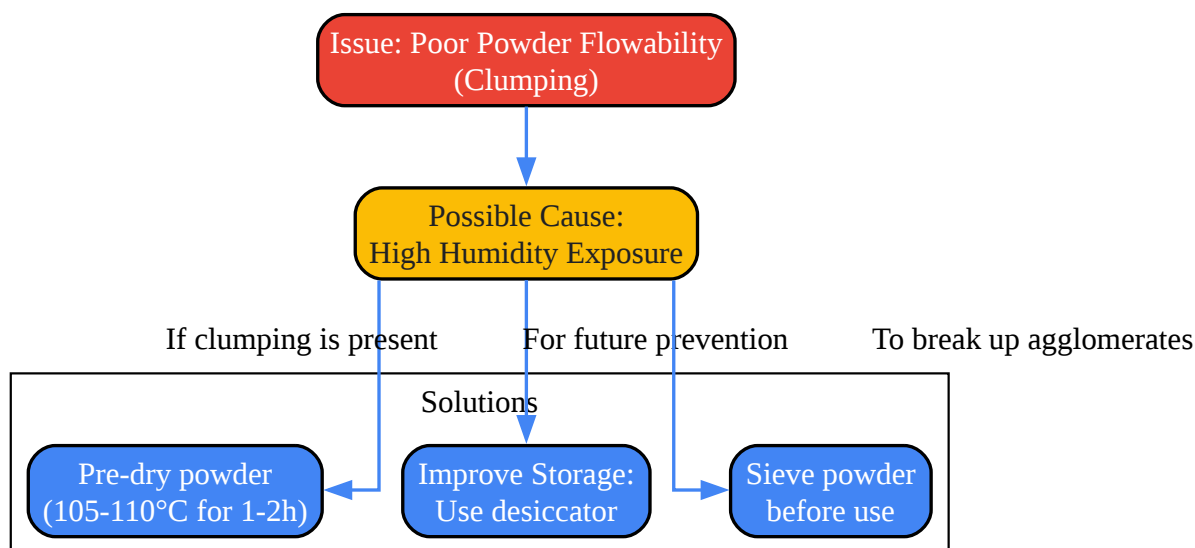
- Allow the dispersion to rest for a specified period (e.g., 24 hours) in the controlled humidity environment.
- Measure the viscosity of the dispersion using a rotational viscometer at various shear rates to characterize the rheological profile.
- Comparison: Compare the dispersion time and viscosity profiles of samples prepared with Aerosil® R 805 conditioned at different humidity levels.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for Determining the Angle of Repose.



[Click to download full resolution via product page](#)

Caption: Troubleshooting Poor Powder Flowability.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. spsilicone.com [spsilicone.com]
- 2. adhesivesmag.com [adhesivesmag.com]
- 3. scribd.com [scribd.com]
- 4. products.evonik.com [products.evonik.com]
- 5. oqema.pl [oqema.pl]
- 6. rawsource.com [rawsource.com]
- 7. rheologylab.com [rheologylab.com]
- 8. proyes.tw [proyes.tw]

- 9. m.youtube.com [m.youtube.com]
- 10. Angle of Repose - overview (definition, formula, calculation Excel, table, measure, application) [powderprocess.net]
- 11. Pharmaceutical Technology Lab Report (NFNF 2013): Practical 1D: Angle of Repose [tflabreport2014.blogspot.com]
- 12. [azom.com](https://www.azom.com) [[azom.com](https://www.azom.com)]
- To cite this document: BenchChem. [Impact of humidity on the handling and performance of Aerosil R 805]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1168409#impact-of-humidity-on-the-handling-and-performance-of-aerosil-r-805>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com